

# Advanced Density Optimization Guide: Additively Manufactured Bronze (CuSn10)

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## Compound of Interest

Compound Name: *Bronze*  
CAS No.: *12597-70-5*  
Cat. No.: *B228318*

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To: R&D Engineering Teams, Materials Scientists, and Bio-Instrumentation Developers From: Senior Application Scientist, Metallurgy Division Subject: Achieving >99.5% Relative Density in Laser Powder Bed Fusion (LPBF) of **Bronze**

## Executive Summary

Achieving full density in **bronze** alloys (specifically CuSn10) via Laser Powder Bed Fusion (LPBF) presents a "thermal paradox." You are fighting the material's natural high thermal conductivity (which dissipates the melt pool energy) against its high optical reflectivity (which rejects laser energy).

This guide moves beyond basic parameter sets. It establishes a self-validating protocol to diagnose porosity at the microstructural level and tune Volumetric Energy Density (VED) for near-forged quality. While **bronze** is rarely used for drug delivery directly, high-density **bronze** components are critical for thermal exchange units in bioreactors and antimicrobial touch surfaces in sterile environments.

## Module 1: The Thermodynamic "Engine Room"

Objective: Establish a stable melt pool by balancing energy input against thermal dissipation.

The governing metric for density is Volumetric Energy Density (VED).[1] For CuSn10, the "Goldilocks Zone" is significantly narrower than for Ti64 or Inconel.

### The VED Equation

[2]

- P: Laser Power (Watts)
- v: Scan Speed (mm/s)
- h: Hatch Spacing (mm)
- t: Layer Thickness (mm)

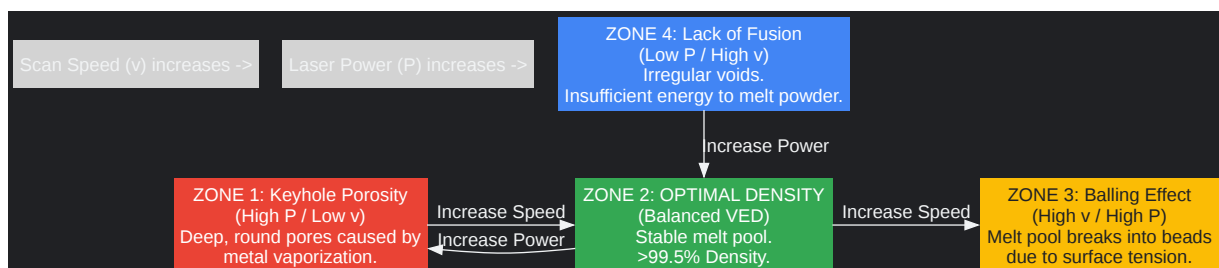
### Baseline Parameter Window (CuSn10)

Use these values as your Design of Experiments (DoE) centroid.

Parameter	Range	Scientific Rationale
Laser Power	200W – 350W	High power is required to overcome reflectivity, but excessive power causes keyhole porosity.
Scan Speed	600 – 900 mm/s	Too slow = keyholing (vaporization). Too fast = balling (surface tension break).
Hatch Spacing	0.08 – 0.12 mm	Must overlap by ~30% to prevent "lack of fusion" voids between tracks.
Layer Thickness	30 – 50 $\mu\text{m}$	Thinner layers allow better heat penetration but increase build time.
Target VED	65 – 90 $\text{J}/\text{mm}^3$	Below 60 $\text{J}/\text{mm}^3$ typically results in lack of fusion; above 100 $\text{J}/\text{mm}^3$ risks keyholing.

## Module 2: Visualizing the Process Window

The relationship between Laser Power and Scan Speed is non-linear. Use the following diagram to visualize where your current defects place you on the process map.



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Caption: The "Process Window" for CuSn10. Density optimization requires moving from the red/yellow/blue zones into the green zone by adjusting Power (P) and Speed (v).

## Module 3: Troubleshooting & Diagnostics (Q&A)

Q1: I am seeing spherical pores in my micrographs. Is this keyholing or gas porosity? A: You must distinguish based on size and distribution:

- Keyhole Pores: Large ( $>50\mu\text{m}$ ), often deep/elongated in the Z-axis (build direction). Cause: VED is too high. The laser is drilling into the material, vaporizing the copper. Fix: Increase scan speed or reduce power.
- Gas Porosity (Hydrogen): Small ( $<20\mu\text{m}$ ), perfectly spherical, random distribution. Cause: Moisture in the powder feedstock.[3] Copper alloys are highly sensitive to hydrogen embrittlement. Fix: Dry powder at  $80^\circ\text{C}$  for 4-6 hours before printing. Ensure Argon flow is laminar.

Q2: My parts have irregular, jagged voids between layers. Why? A: This is Lack of Fusion (LoF).

- Mechanism: The melt pool was too shallow to penetrate the previous layer, or the hatch spacing was too wide, leaving unmelted powder between tracks.
- Fix:
  - Increase Laser Power.
  - Decrease Scan Speed.
  - Reduce Hatch Spacing (increase overlap).

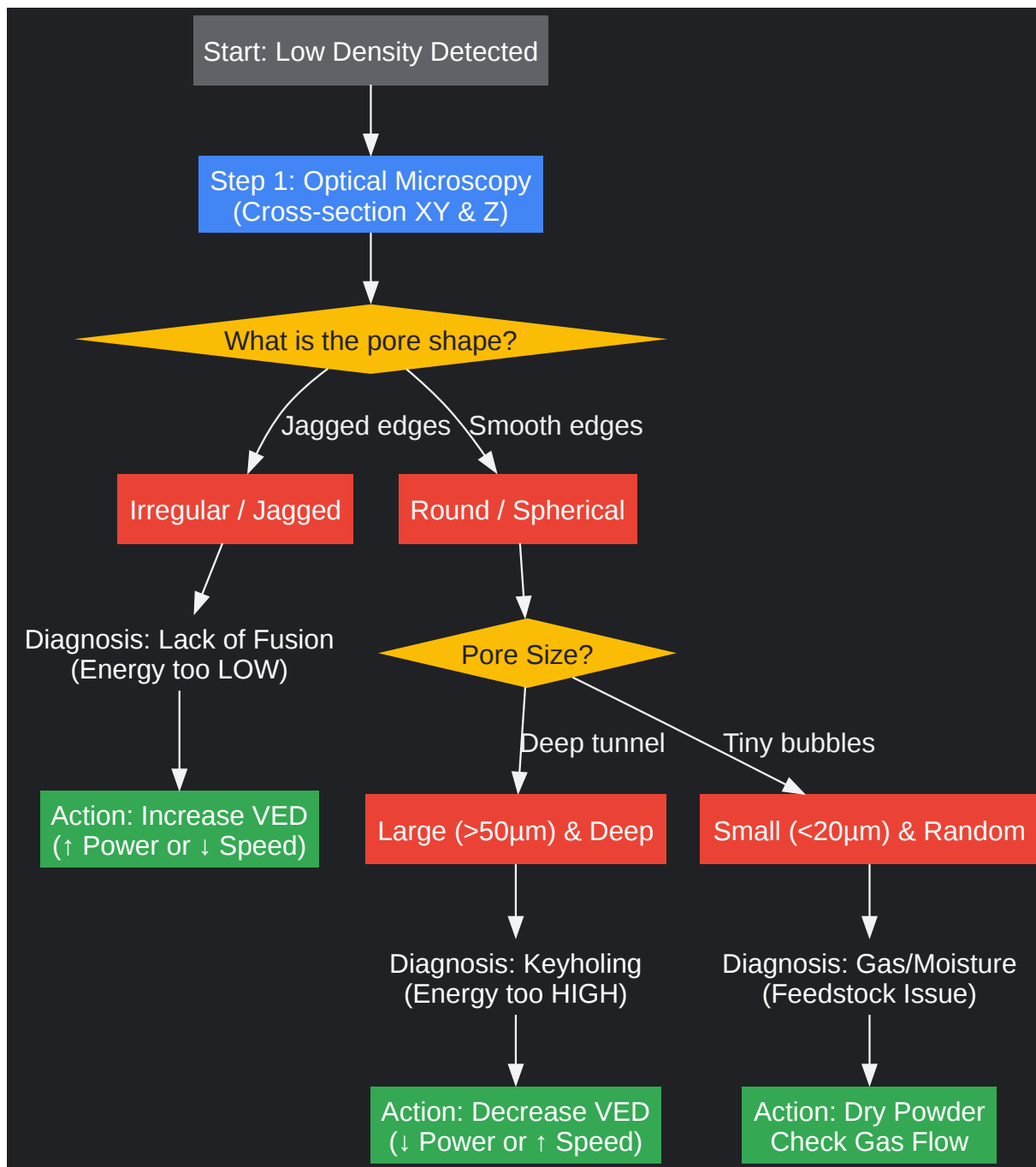
Q3: The top surface is rough and "beaded." How does this affect internal density? A: This is the Balling Effect.

- Mechanism: At high scan speeds, the melt pool becomes unstable (Rayleigh-Plateau instability) and breaks into isolated droplets rather than a continuous track.

- Consequence: The next layer cannot spread evenly over these beads, causing massive Lack of Fusion voids immediately above the rough layer.
- Fix: Reduce scan speed immediately.

## Module 4: Diagnostic Workflow

Use this logic flow to systematically identify the root cause of your density issues.



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Caption: Systematic fault tree analysis for classifying porosity defects in AM **Bronze**.

## Module 5: Post-Processing (The "Last Mile")

If process optimization yields 99.0% density, Hot Isostatic Pressing (HIP) is the industry standard to close the final 1% of internal porosity (provided the pores are not surface-connected).

Recommended HIP Cycle for CuSn10:

- Temperature: 850°C – 950°C (Below solidus temp of ~1000°C).
- Pressure: 100 MPa (Argon).
- Hold Time: 2 – 4 Hours.
- Mechanism: Plastic deformation and creep close the voids; diffusion bonding heals the interface.

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